

Introduction: The Strategic Value of a Diarylacetylene Building Block

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Compound of Interest

Compound Name: 2-(p-Tolylethynyl)aniline

CAS No.: 124643-45-4

Cat. No.: B1601917

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2-(p-Tolylethynyl)aniline, also known by its IUPAC name 2-[2-(4-methylphenyl)ethynyl]aniline, is an aromatic compound featuring an aniline ring linked to a tolyl group via an ethynyl (acetylene) bridge.^[1] This structure places it in the class of ortho-alkynylanilines, a privileged scaffold in synthetic chemistry. Its significance lies not in its direct biological activity, but in its utility as a versatile and powerful building block.

The strategic placement of the amino (-NH₂) and alkynyl (-C≡C-) groups ortho to each other on the aniline ring creates a reactive diad. This arrangement is primed for intramolecular cyclization reactions, providing efficient access to complex heterocyclic systems. For researchers in drug development, the ability to rapidly construct libraries of compounds around a core scaffold is paramount. **2-(p-Tolylethynyl)aniline** serves as an ideal starting point for such endeavors, particularly for the synthesis of substituted indoles, which are a cornerstone of many pharmaceutical agents.^{[2][3]} This guide will elucidate the properties and protocols that make this compound a valuable tool for the modern research scientist.

Core Physicochemical & Structural Data

A precise understanding of a compound's fundamental properties is the bedrock of reproducible science. All experimental designs, from reaction setup to purification and storage, are dictated by these characteristics. The key identifiers and properties for **2-(p-Tolylethynyl)aniline** are summarized below.

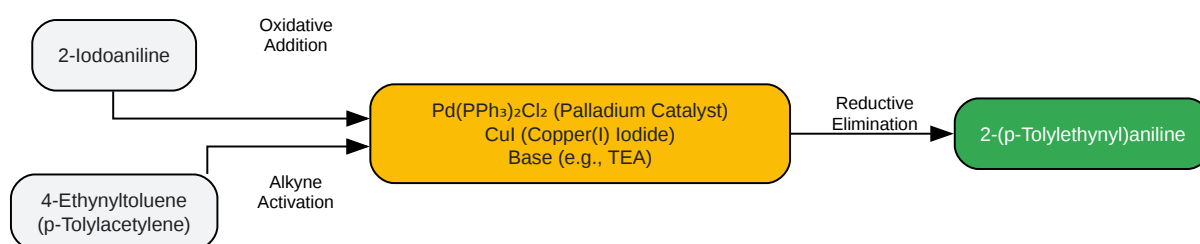
Property	Value	Source
Molecular Formula	C ₁₅ H ₁₃ N	[1] [4] [5]
Molecular Weight	207.27 g/mol	[1] [4] [6]
CAS Number	124643-45-4	[1] [5] [6]
IUPAC Name	2-[2-(4-methylphenyl)ethynyl]aniline	[1]
Melting Point	~105 °C	[6]
Boiling Point	~370 °C at 760 mmHg	[6]
Appearance	(Expected) Off-white to yellow solid	N/A
SMILES	<chem>NC1=CC=CC=C1C#CC2=CC=C(C)C=C2</chem>	[5]
InChIKey	BMZWJMXJVGEQGL-UHFFFAOYSA-N	[1]

Synthesis and Mechanistic Insight

The most prevalent and efficient method for synthesizing diarylacetylenes like **2-(p-Tolylethynyl)aniline** is the Sonogashira cross-coupling reaction. This choice is deliberate; the reaction is highly reliable, tolerates a wide range of functional groups, and typically proceeds under mild conditions, which is crucial for preventing side reactions involving the sensitive aniline moiety.

Causality of the Sonogashira Coupling: The reaction's power stems from the synergistic action of a palladium catalyst and a copper(I) co-catalyst. The palladium complex orchestrates the main C-C bond formation by cycling through oxidative addition and reductive elimination steps

with the aryl halide and the alkyne. The copper(I) catalyst's role is to activate the terminal alkyne, forming a copper(I) acetylide intermediate. This transmetalation step is kinetically favorable and feeds the activated alkyne into the palladium cycle, ensuring high efficiency and turnover.



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Caption: Fig 1: Sonogashira coupling workflow for synthesis.

Self-Validating Synthesis Protocol

This protocol is designed to be self-validating by including in-process checks (e.g., TLC monitoring) to ensure the reaction proceeds as expected before moving to the next stage.

Materials:

- 2-Iodoaniline
- 4-Ethynyltoluene (p-Tolylacetylene)
- Bis(triphenylphosphine)palladium(II) dichloride [Pd(PPh₃)₂Cl₂]
- Copper(I) iodide (CuI)
- Triethylamine (TEA), anhydrous
- Toluene, anhydrous
- Ethyl acetate and Hexane (for chromatography)

- Deionized water
- Brine (saturated NaCl solution)
- Magnesium sulfate (MgSO_4), anhydrous

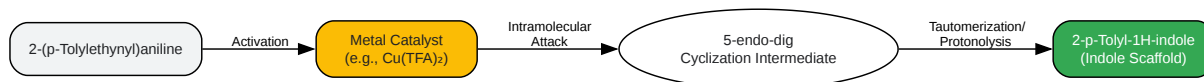
Procedure:

- Inert Atmosphere Setup: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, condenser, and nitrogen inlet, add 2-iodoaniline (1.0 eq).
- Reagent Addition: Add $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ (0.02 eq) and CuI (0.04 eq). Evacuate and backfill the flask with nitrogen three times. This step is critical to remove oxygen, which can cause undesirable alkyne homocoupling (Glaser coupling).
- Solvent and Base: Add anhydrous toluene and anhydrous triethylamine (3.0 eq). The TEA acts as both a base to neutralize the HI byproduct and as a solvent.
- Alkyne Addition: Add 4-ethynyltoluene (1.1 eq) dropwise via syringe. A slight excess ensures the complete consumption of the more valuable 2-iodoaniline.
- Reaction Execution: Heat the mixture to 70 °C. Monitor the reaction progress by Thin Layer Chromatography (TLC) every hour. The disappearance of the 2-iodoaniline spot indicates completion (typically 4-6 hours). This in-process check prevents premature workup or unnecessary heating.
- Workup: Cool the reaction to room temperature. Dilute with ethyl acetate and filter through a pad of Celite to remove catalyst residues. Transfer the filtrate to a separatory funnel.
- Purification - Extraction: Wash the organic layer sequentially with deionized water (2x) and brine (1x). The brine wash helps to remove residual water from the organic phase. Dry the organic layer over anhydrous MgSO_4 .
- Purification - Chromatography: Filter off the MgSO_4 and concentrate the solvent under reduced pressure. Purify the crude residue by flash column chromatography on silica gel, using a hexane/ethyl acetate gradient to yield the pure **2-(p-Tolylethynyl)aniline**.

Key Reactivity and Application in Drug Scaffolding

The primary value of **2-(p-Tolyethynyl)aniline** in drug development is its role as a precursor for heterocyclic synthesis. The ortho-amino-alkyne functionality is a powerful synthon for metal-catalyzed intramolecular cyclization to form substituted indoles.

Mechanism of Indole Formation: In the presence of a suitable catalyst (e.g., copper, gold, or palladium salts), the nitrogen atom of the aniline attacks the internal carbon of the alkyne in a 5-endo-dig cyclization. This process is highly efficient and atom-economical, forming the five-membered ring of the indole core in a single step. The choice of catalyst and reaction conditions can be tuned to control the reaction and introduce further functionalization, as seen in cascade reactions.[2]



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Caption: Fig 2: Cyclization workflow to an indole scaffold.

The Aniline Moiety: A Consideration for Drug Development

While the aniline functional group is a versatile handle for chemical synthesis, it is also classified as a "structural alert" in medicinal chemistry.[7] The aniline motif can undergo cytochrome P450-mediated oxidation in the body to form reactive metabolites, such as quinone-imines.[7] These electrophilic species can covalently bind to proteins, potentially leading to idiosyncratic adverse drug reactions.

Therefore, when using **2-(p-Tolyethynyl)aniline** as a starting material, drug development professionals must consider the fate of the aniline nitrogen. In many applications, such as the indole synthesis described above, the aniline nitrogen is incorporated into a less metabolically-labile heterocyclic ring, mitigating the risk. However, if the aniline moiety remains exposed in the final drug candidate, its metabolic stability must be rigorously evaluated. This dual nature of utility and potential liability makes a deep understanding of aniline chemistry essential for the

target audience. Aniline and its derivatives are crucial building blocks for a vast array of pharmaceuticals, including antibiotics and anti-inflammatory drugs, underscoring their continued importance despite metabolic concerns.[8][9]

Conclusion

2-(p-Tolylethynyl)aniline is more than a simple organic molecule; it is a strategic tool for chemical innovation. Its value is defined by its molecular architecture, which enables efficient and reliable access to high-value chemical scaffolds like indoles. This guide has provided a framework for understanding its properties, a robust protocol for its synthesis, and a clear-eyed perspective on its application in the demanding field of drug discovery. By appreciating both the synthetic opportunities and the potential metabolic challenges associated with its aniline core, researchers can leverage this powerful intermediate to its fullest potential, accelerating the development of novel therapeutics.

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